

Cdk2/Cyclin Inhibitory Peptide I for inducing cell cycle arrest.

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Compound of Interest

Compound Name: Cdk2/Cyclin Inhibitory Peptide I

Cat. No.: B1573873

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Application Note: Cdk2/Cyclin Inhibitory Peptide I

Precision G1/S Phase Arrest & Synchronization

Product Profile & Mechanism of Action

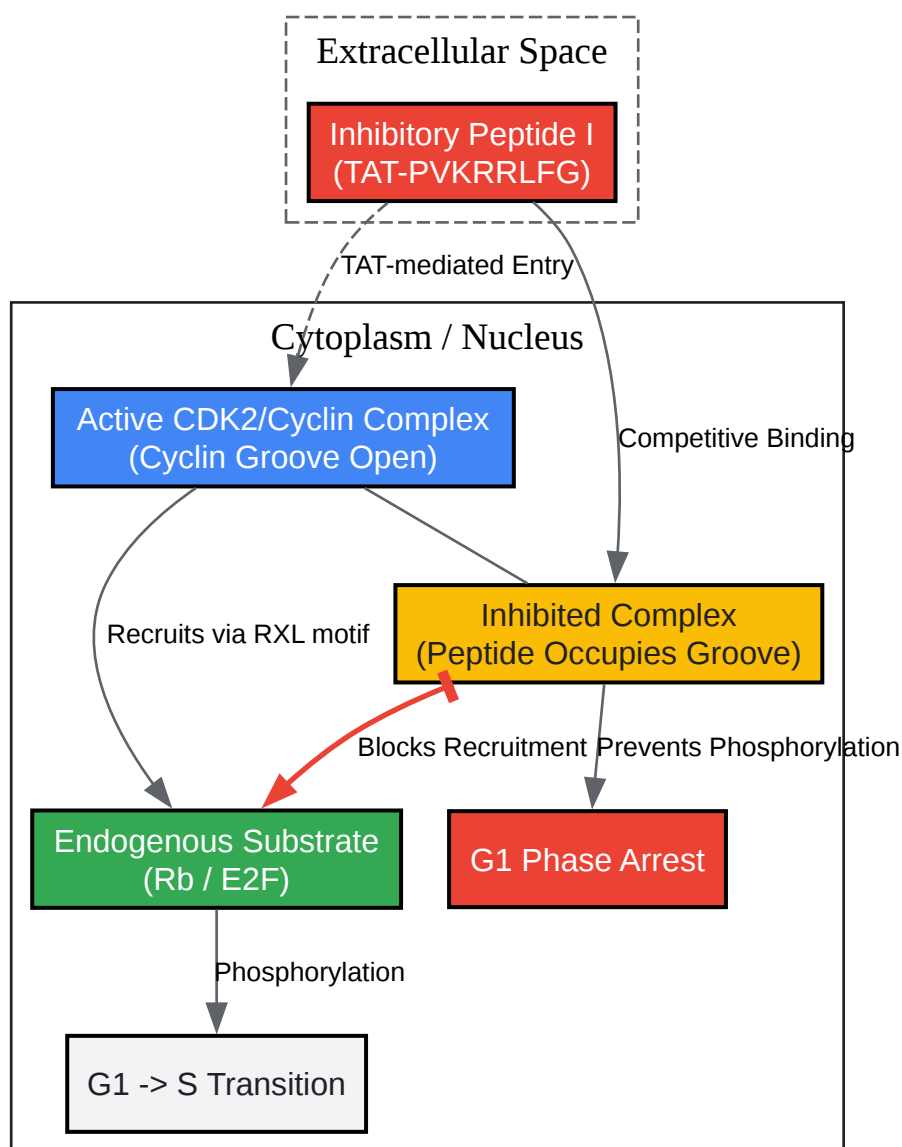
Cdk2/Cyclin Inhibitory Peptide I is a cell-permeable, synthetic peptide designed to selectively disrupt the interaction between Cyclin-Dependent Kinase 2 (CDK2) and its cyclin partners (Cyclin A and Cyclin E).^{[1][2][3]} Unlike traditional inhibitors (e.g., Roscovitine) that target the ATP-binding pocket and often cross-react with other kinases, this peptide targets the substrate recruitment site (the "Cyclin Groove").^{[1][2]}

Technical Specifications

Feature	Specification
Sequence	H-YGRKKRRQRRR-G-PVKRRFLFG-OH
Functional Domains	TAT (YGRKKRRQRRR): HIV-1 derived sequence for cell permeability.Linker (G): Glycine spacer.Inhibitory Motif (PVKRRFLFG): Mimics the E2F1/p21 substrate recognition motif.[1][2]
Molecular Weight	~2524 Da
Solubility	Soluble in water or PBS (up to 1 mg/mL).[1][2]
Target	Hydrophobic "Cyclin Groove" on Cyclin A and Cyclin E.
IC50	Typically 5–50 μ M (Cell line dependent).[2]
Storage	Lyophilized: -20°C. Reconstituted: -80°C (Avoid freeze-thaw).

Mechanism of Action

The peptide functions as a competitive antagonist for the RXL (Cy) binding motif found on physiological CDK2 substrates (e.g., Rb, E2F1).[1][2] By occupying the hydrophobic patch on the cyclin subunit, it prevents the CDK2/Cyclin complex from recruiting and phosphorylating its targets, effectively locking cells in the G1 phase.[2]



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Caption: The peptide enters the cell via TAT, binds the Cyclin recruitment groove, and sterically hinders substrate (Rb) access, preventing S-phase entry.[1]

Experimental Protocols

Protocol A: Preparation & Handling

Peptides are susceptible to degradation and aggregation.[1][2] Strict handling is required.

- Reconstitution:

- Centrifuge the vial briefly to pellet the lyophilized powder.[\[2\]](#)
- Dissolve in sterile, nuclease-free water or PBS (pH 7.4) to a stock concentration of 1–5 mM.
- Note: Avoid DMSO if possible, as it may affect cell permeability of the TAT sequence, though it is compatible if necessary.[\[1\]](#)[\[2\]](#)
- Storage:
 - Aliquot immediately into single-use volumes (e.g., 10–20 µL).
 - Store at -80°C. Stable for 6 months. Do not refreeze.

Protocol B: Inducing Cell Cycle Arrest (G1 Synchronization)

Optimized for adherent cancer cell lines (e.g., U2OS, HeLa, MCF-7).[\[1\]](#)[\[2\]](#)

Materials:

- Target cells (exponentially growing, ~60% confluence).[\[1\]](#)[\[2\]](#)
- Complete media (10% FBS) and Low-serum media (0.5% FBS - optional).[\[1\]](#)[\[2\]](#)
- **Cdk2/Cyclin Inhibitory Peptide I** (Stock).[\[2\]](#)

Step-by-Step:

- Seeding: Plate cells in 6-well plates (approx. 2×10^5 cells/well). Allow to adhere overnight.
- Pre-Synchronization (Optional but Recommended):
 - Wash cells with PBS.[\[2\]](#)
 - Incubate in low-serum media (0.5% FBS) for 18–24 hours. This aligns cells in early G1, maximizing the peptide's efficacy upon release.[\[2\]](#)
- Peptide Treatment:

- Replace media with fresh complete media (10% FBS).[2]
- Add **Cdk2/Cyclin Inhibitory Peptide I** directly to the media.[2]
- Dose Range: Screen 10, 30, and 60 μ M. (Typical effective dose is $\sim$ 30 μ M).[2]
- Control: Add equal volume of solvent (PBS/Water) or a scrambled TAT-peptide.[1][2]
- Incubation: Incubate for 24 hours.
 - Note: Peptides can be degraded by serum proteases.[2] If arrest is insufficient, add a "booster" dose (half concentration) at 12 hours.[2]
- Harvest: Trypsinize cells and proceed to Protocol C.

Protocol C: Validation via Flow Cytometry (PI Staining)

- Fixation:
 - Pellet harvested cells (500xg, 5 min). Wash 1x with cold PBS.[2]
 - Resuspend in 300 μ L PBS.
 - Add 700 μ L ice-cold 100% Ethanol dropwise while vortexing gently.
 - Incubate at -20°C for >2 hours (or overnight).
- Staining:
 - Pellet fixed cells.[2] Wash 1x with PBS.[2]
 - Resuspend in PI/RNase Staining Solution:
 - PBS + 0.1% Triton X-100[1][2]
 - Propidium Iodide (20 μ g/mL)[1][2]
 - RNase A (200 μ g/mL)[1][2]

- Incubate 30 min at 37°C (protected from light).
- Analysis:
 - Analyze on a Flow Cytometer (FL2 channel for PI).[2]
 - Expected Result: Treated cells should show a significant increase in the G1 peak (2N DNA) and depletion of the S and G2/M phases compared to control.[1][2]

Data Interpretation & Troubleshooting

Expected Quantitative Outcomes

Cell Cycle Phase	Control (Proliferating)	Treated (30 µM Peptide)	Interpretation
G1 Phase	40 - 50%	70 - 90%	Successful G1 Arrest. [1][2]
S Phase	30 - 40%	< 10%	Blocked DNA synthesis entry.[1][2]
G2/M Phase	15 - 20%	< 10%	Cells fail to progress. [1][2]
Sub-G1	< 2%	Variable	High sub-G1 indicates apoptosis (cytotoxicity).[1][2]

Expert Troubleshooting Tips

Issue	Probable Cause	Corrective Action
No G1 Arrest Observed	Peptide degradation by serum proteases.[1][2]	Reduce serum to 1-2% during treatment or add fresh peptide every 12h.[1][2]
High Cell Death (Sub-G1)	Non-specific toxicity of TAT sequence.[2]	Reduce concentration to <20 µM. Verify with a scrambled TAT control.
Precipitation in Media	High concentration stock added too quickly.	Dilute peptide in pre-warmed media before adding to cells. [1][2]
Weak Effect in Resistant Lines	High endogenous Cyclin E levels (e.g., OVCAR-3).[1][2]	Increase dose to 50-100 µM or combine with low-dose serum starvation.[1][2]

Validation: Western Blot Markers

To confirm the molecular mechanism (not just the phenotype), blot for the phosphorylation status of Retinoblastoma protein (Rb).[1][2]

- Target: Phospho-Rb (Ser807/811).[1][2]
- Result: CDK2/Cyclin E is the primary kinase for this site.[2] Treatment should result in a loss of band intensity for p-Rb compared to total Rb.[1][2]
- Downstream: Check Cyclin A levels.[1][2] Arrested cells often fail to accumulate Cyclin A (which rises in S/G2).[2]

References

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